

In-Depth Technical Guide to the Safety Data of 1-Iodoheptane

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Compound of Interest

Compound Name: **1-Iodoheptane**

Cat. No.: **B1294452**

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For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety profile of chemical reagents is paramount for ensuring laboratory safety and the integrity of experimental outcomes. This technical guide provides an in-depth overview of the safety data for **1-Iodoheptane** (CAS No. 4282-40-0), a key intermediate in organic synthesis. The information is compiled from various Safety Data Sheets (SDS) and chemical databases to provide a comprehensive resource.

Core Safety Information

1-Iodoheptane is classified as a hazardous substance. It is harmful if swallowed and causes skin, eye, and respiratory system irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) It is a combustible liquid and may be sensitive to light.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following classifications for **1-Iodoheptane**:

- Skin irritation: Category 2[\[2\]](#)[\[3\]](#)[\[7\]](#)
- Eye irritation: Category 2[\[2\]](#)[\[3\]](#)[\[7\]](#)
- Specific target organ toxicity – single exposure (respiratory tract irritation): Category 3[\[2\]](#)[\[3\]](#)[\[8\]](#)

- Flammable liquids: Category 4 (Combustible liquid)[[4](#)][[9](#)]

Hazard Statements:

- H227: Combustible liquid.[[4](#)]
- H315: Causes skin irritation.[[3](#)][[7](#)][[8](#)]
- H319: Causes serious eye irritation.[[3](#)][[7](#)][[8](#)]
- H335: May cause respiratory irritation.[[3](#)][[7](#)][[8](#)]

Quantitative Data Summary

The following tables summarize the key quantitative safety and physical data for **1-Iodoheptane**.

Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C7H15I	[2][3][5][8]
Molecular Weight	226.10 g/mol	[3][8][10][11]
Appearance	Clear colorless to light orange/pale yellow-orange liquid	[2][5][9]
Odor	Characteristic, odorless	[2][9]
Melting Point	-48 °C	[5][9][10]
Boiling Point	204 °C at 760 mmHg	[5][9][10][12]
Density	1.379 g/mL at 25 °C	[5][10][11]
Vapor Density	9.17	[6][9]
Vapor Pressure	0.386 mmHg at 25°C	[5]
Solubility	Insoluble in water; miscible with benzene, chloroform, ethanol, ether, and acetone.[5][11]	
Refractive Index	n20/D 1.490	[5][10][12]

Fire and Explosion Data

Property	Value	Source(s)
Flash Point	76 °C (168.8 °F) - closed cup	[11][13]
Flash Point	78 °C (172.4 °F)	[9]
Storage Class Code	10 - Combustible liquids	[11][13]

Toxicity Data

Test	Result	Species	Source(s)
Intraperitoneal LD50	780 mg/kg	Mouse	[8]

Experimental Protocols

The data presented above are determined by standardized experimental protocols. The following provides an overview of the methodologies for key experiments.

Flash Point Determination (ASTM D93 / ISO 2719)

The flash point of **1-Iodoheptane** is determined using the Pensky-Martens closed-cup method, a standard procedure for flammable liquids.[8]

Methodology:

- A brass test cup is filled with the liquid sample to a specified level.
- The cup is closed with a lid that has openings for an ignition source, a stirrer, and a thermometer.
- The sample is heated at a slow, constant rate while being continuously stirred.
- At regular temperature intervals, the stirring is stopped, and an ignition source (a small flame or an electric arc) is dipped into the vapor space above the liquid.
- The flash point is the lowest temperature at which the vapor ignites to produce a distinct flash inside the cup.
- For combustible liquids like **1-Iodoheptane**, the heating rate is typically controlled, and the ignition source is applied at specified temperature increments until a flash is observed.

Acute Oral Toxicity (OECD Test Guideline 420, 423, or 425)

The acute oral toxicity, often expressed as an LD50 (lethal dose for 50% of a test population), is determined using one of the approved OECD guidelines. These modern methods aim to reduce the number of animals used. The following is a generalized procedure based on the Fixed Dose Procedure (OECD 420).

Methodology:

- Animal Selection: Healthy, young adult rodents (typically female rats) are used.[1]
- Housing and Fasting: Animals are housed in controlled conditions (temperature $22^{\circ}\text{C} \pm 3^{\circ}$; relative humidity 30-70%). Food is withheld overnight before dosing.[1]
- Dose Administration: The test substance is administered orally in a single dose via gavage. The starting dose is selected from fixed levels (e.g., 5, 50, 300, 2000 mg/kg) based on existing information.[12]
- Sighting Study: A preliminary study is conducted with a small number of animals to determine the appropriate starting dose for the main study.
- Main Study: A group of animals is dosed at the selected starting level. The outcome (toxic signs or mortality) determines the next step: dosing at a higher or lower fixed dose level, or concluding the test.
- Observation: Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, behavior, etc.), and body weight changes over a period of at least 14 days.[1][12]
- Necropsy: All animals are subjected to a gross necropsy at the end of the study.
- Data Analysis: The results are used to classify the substance according to its toxicity, rather than calculating a precise LD50 value.

Acute Dermal Irritation (OECD Test Guideline 404)

This test evaluates the potential of a substance to cause reversible inflammatory changes to the skin.

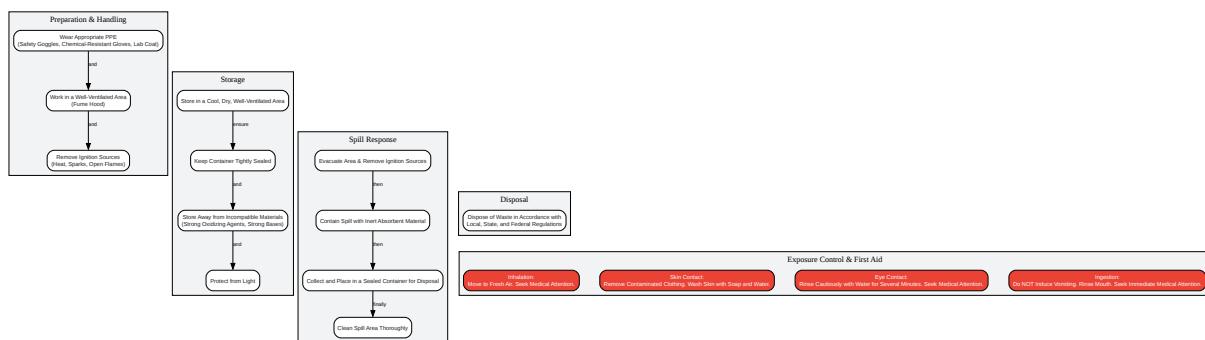
Methodology:

- Animal Selection: The albino rabbit is the preferred species for this test.[11]
- Preparation: The fur on the animal's back is clipped approximately 24 hours before the test.
- Application: A small amount (0.5 mL for liquids) of the test substance is applied to a small area of skin (about 6 cm²) under a gauze patch. An untreated area of skin serves as a control.

- Exposure: The patch is left in place for 4 hours. After this period, the patch and any residual test substance are removed.[11]
- Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal. The observations continue for up to 14 days to assess the reversibility of any effects.
- Scoring: The severity of erythema and edema is scored using a standardized grading system.
- Classification: The substance is classified as an irritant or non-irritant based on the scores and the reversibility of the observed skin reactions.

Safety Procedures and Logical Workflow

Effective management of the risks associated with **1-Iodoheptane** requires a systematic approach, from initial handling to disposal. The following diagram illustrates the logical workflow for the safe handling of this chemical.



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Caption: Logical workflow for the safe handling, storage, and emergency response for **1-Iodoheptane**.

Handling and Storage Recommendations

Handling:

- Avoid all personal contact, including inhalation of vapors or mist.[1][3]
- Use only in a well-ventilated area, preferably a chemical fume hood.[6][9]
- Keep away from heat, sparks, and open flames.[2][4][6]
- Take measures to prevent the buildup of electrostatic charge.
- Wear appropriate personal protective equipment (PPE), including safety glasses with side shields or chemical goggles, chemical-resistant gloves (e.g., PVC or neoprene), and a lab coat or overalls.[1]
- Wash hands thoroughly after handling.[4][6]

Storage:

- Store in a cool, dry, and well-ventilated place.[1][2][4]
- Keep containers tightly closed when not in use.[2][3][6]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[1][3][6]
- Protect from direct sunlight and light, as the product may discolor on exposure.[2][6]
- Store in the original container.[1] Do not use aluminum or galvanized containers.[1]

First Aid Measures

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[3][4][6]

- Skin Contact: In case of contact, immediately wash the skin with soap and plenty of water.[3]
[4] Remove contaminated clothing and shoes and wash them before reuse.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][6] Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.[3]
- Ingestion: If swallowed, do NOT induce vomiting.[3][4][6] Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][4][6]

Stability and Reactivity

- Chemical Stability: Stable under normal storage and handling conditions.[2][6] May discolor upon exposure to light.[2][6]
- Conditions to Avoid: Heat, flames, sparks, and exposure to light.[4][6]
- Incompatible Materials: Strong oxidizing agents, strong bases, and active metals (e.g., sodium, potassium, magnesium).[1][3][6]
- Hazardous Decomposition Products: Combustion may produce carbon monoxide, carbon dioxide, and hydrogen iodide.[1][3][6]

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